

Personal protective equipment for handling 31-Norlanostenol

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Compound of Interest

Compound Name: 31-Norlanostenol

Cat. No.: B12431756

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Essential Safety and Handling Guide for 31-Norlanostenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **31-Norlanostenol**. The following procedures are based on best practices for handling potent steroidal compounds in a laboratory setting. A specific Safety Data Sheet (SDS) for **31-Norlanostenol** is not readily available; therefore, a conservative approach, treating it as a potentially hazardous substance, is recommended.

Physicochemical and Hazard Information

While detailed toxicity data for **31-Norlanostenol** is limited, its steroidal structure necessitates careful handling. The following table summarizes its known physical and chemical properties.

Property	Value	Reference
CAS Number	16910-39-7	[1][2]
Molecular Formula	C29H50O	[1][2]
Molecular Weight	414.72 g/mol	[1][2]
Purity	>95% - >98%	[1][2]
Physical Description	Not Available	[1]
Solubility	Not Available. General advice suggests warming to 37°C and using an ultrasonic bath to aid dissolution.	[1]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored at <-20°C for several months.	[1]

Hazard Statement: The specific hazards of **31-Norlanostenol** have not been fully characterized. However, due to its classification as a steroidal compound, it should be handled as a potentially potent biological agent. Exposure may pose risks, and appropriate personal protective equipment (PPE) is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure during the handling of **31-Norlanostenol**. The following table outlines the required PPE for various laboratory activities involving this compound.

Activity	Required PPE
Receiving and Unpacking	- Two pairs of chemotherapy-rated gloves (ASTM D6978)[3][4] - Disposable gown[3][5] - Eye protection (goggles)[3][5][6] - In case of non-plastic or potentially compromised packaging, an elastomeric half-mask with a multi-gas cartridge and P100-filter is recommended.[3]
Weighing and Aliquoting (in a C-PEC*)	- Two pairs of chemotherapy-rated gloves[3][7] - Disposable, low-permeability gown with back closure[3][5][7] - Head, hair, and shoe covers[3] - Goggles[3][5][6] - N95 respirator or higher[3]
Compounding and Handling Solutions	- Two pairs of chemotherapy-rated gloves[3][7] - Disposable, low-permeability gown[3][5][7] - Goggles[3][5][6]
Waste Disposal	- Two pairs of chemotherapy-rated gloves[3][7] - Disposable gown[3][5] - Goggles[3][5][6]

*C-PEC: Compounding Primary Engineering Control (e.g., a powder hood or ventilated enclosure)[3]

Operational Plan for Safe Handling

Following a structured workflow is critical to ensuring safety.

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Don the appropriate PPE as specified in the table above before opening the shipping container.
- If the primary container is not plastic or appears compromised, perform the unpacking within a C-PEC and use respiratory protection.[3]

2. Storage:

- Store **31-Norlanostenol** in its original, tightly sealed container in a cool, dry, and well-ventilated area.
- Restrict access to authorized personnel only.
- Follow the storage temperature recommendations on the product datasheet.[\[1\]](#)

3. Weighing and Preparation of Solutions:

- All handling of powdered **31-Norlanostenol** must be conducted within a C-PEC to minimize inhalation exposure.
- Wear two pairs of chemotherapy-rated gloves, with the inner glove tucked under the gown cuff and the outer glove over the cuff.[\[7\]](#)
- Use dedicated equipment (spatulas, weigh boats, etc.) and decontaminate them after use or dispose of them as hazardous waste.
- Change gloves every 30 minutes or immediately if they become contaminated, punctured, or torn.[\[3\]](#)

4. Administration and Experimental Use:

- When handling solutions, wear appropriate PPE to protect against splashes.
- Conduct all procedures that may generate aerosols within a biosafety cabinet or other ventilated enclosure.

Disposal Plan

Proper disposal of **31-Norlanostenol** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

- All materials that come into contact with **31-Norlanostenol**, including gloves, gowns, weigh boats, pipette tips, and excess compound, must be considered hazardous waste.
- Segregate this waste into clearly labeled, sealed, and puncture-resistant containers.

2. Decontamination:

- Decontaminate work surfaces and equipment after each use. The appropriate decontamination solution will depend on the solvent used for **31-Norlanostenol**. Consult your institution's safety guidelines for appropriate decontamination procedures for potent compounds.

3. Disposal:

- Dispose of hazardous waste through your institution's approved hazardous waste management program.
- Never dispose of **31-Norlanostenol** down the drain or in the regular trash.

Emergency Procedures

Spill:

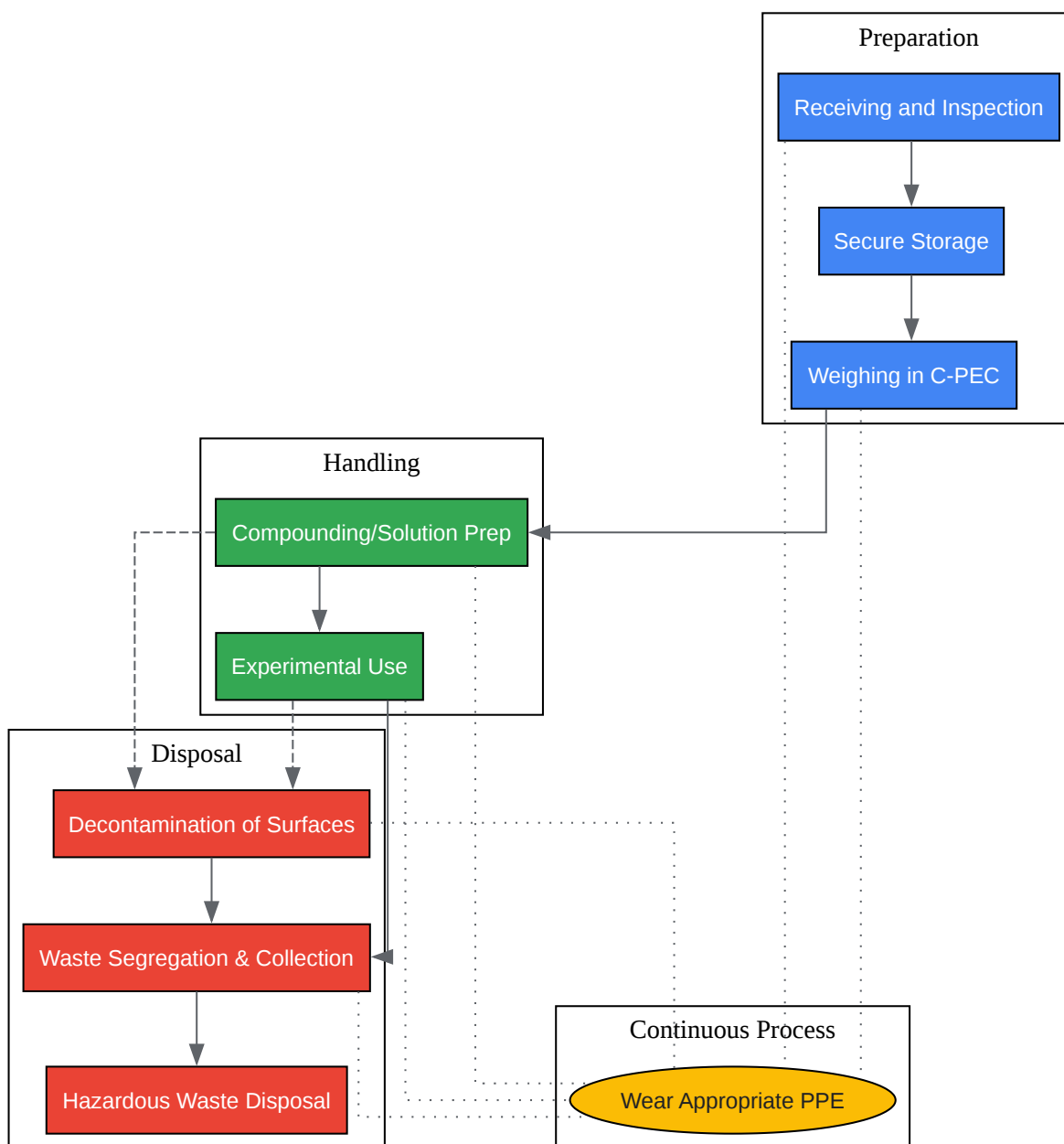
- Evacuate the immediate area and restrict access.
- Don appropriate PPE, including respiratory protection.
- Contain the spill using absorbent pads.
- Clean the area with an appropriate decontamination solution.
- Collect all cleanup materials in a sealed hazardous waste container.

Exposure:

- Skin: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.

- Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air.
- Seek immediate medical attention after any exposure.

Workflow for Safe Handling and Disposal of 31-Norlanostenol



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Caption: Workflow for the safe handling and disposal of **31-Norlanostenol**.

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